

how to prevent degradation of N-Formyl-DL-ethionine in storage

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Compound of Interest

Compound Name: N-Formyl-DL-ethionine

Cat. No.: B143653

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Technical Support Center: N-Formyl-DL-ethionine

This technical support center provides guidance on the proper storage and handling of **N-Formyl-DL-ethionine** to minimize degradation and ensure the integrity of your research materials.

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for solid **N-Formyl-DL-ethionine**?

For optimal stability, solid **N-Formyl-DL-ethionine** should be stored in a tightly sealed container in a cool, dry, and dark environment.^{[1][2]} To prevent degradation from moisture and oxidation, consider the following recommendations based on best practices for similar compounds like DL-methionine^[3]:

Storage Duration	Temperature	Atmosphere	Additional Precautions
Long-term (up to 3 years)	-20°C	Inert gas (e.g., argon or nitrogen)	Use of a desiccator is recommended.
Short-term (up to 2 years)	2-8°C	Tightly sealed container	Protect from light.

Q2: How should I store solutions of N-Formyl-DL-ethionine?

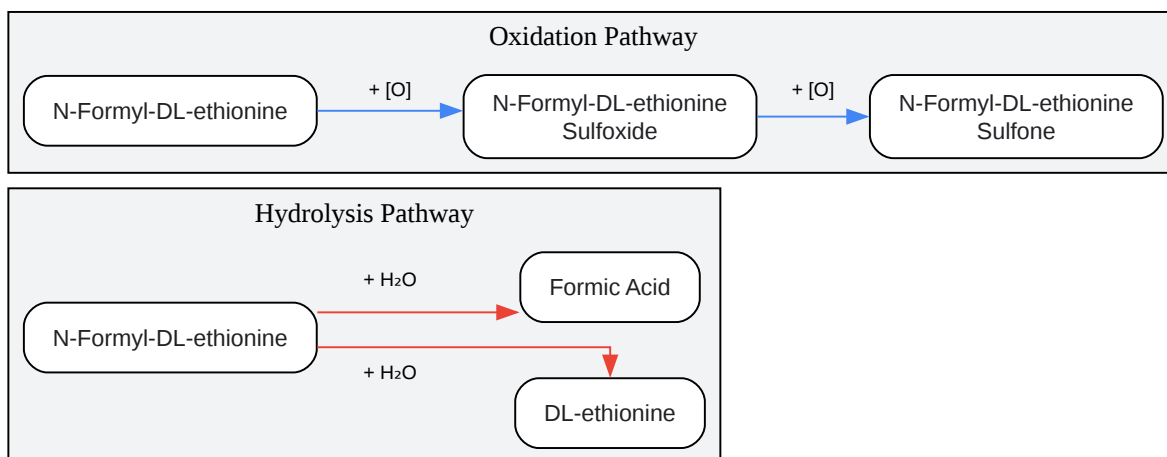
Solutions of **N-Formyl-DL-ethionine** are significantly less stable than the solid form.^[3] If you must store the compound in solution, it is crucial to do so at low temperatures for a limited time.

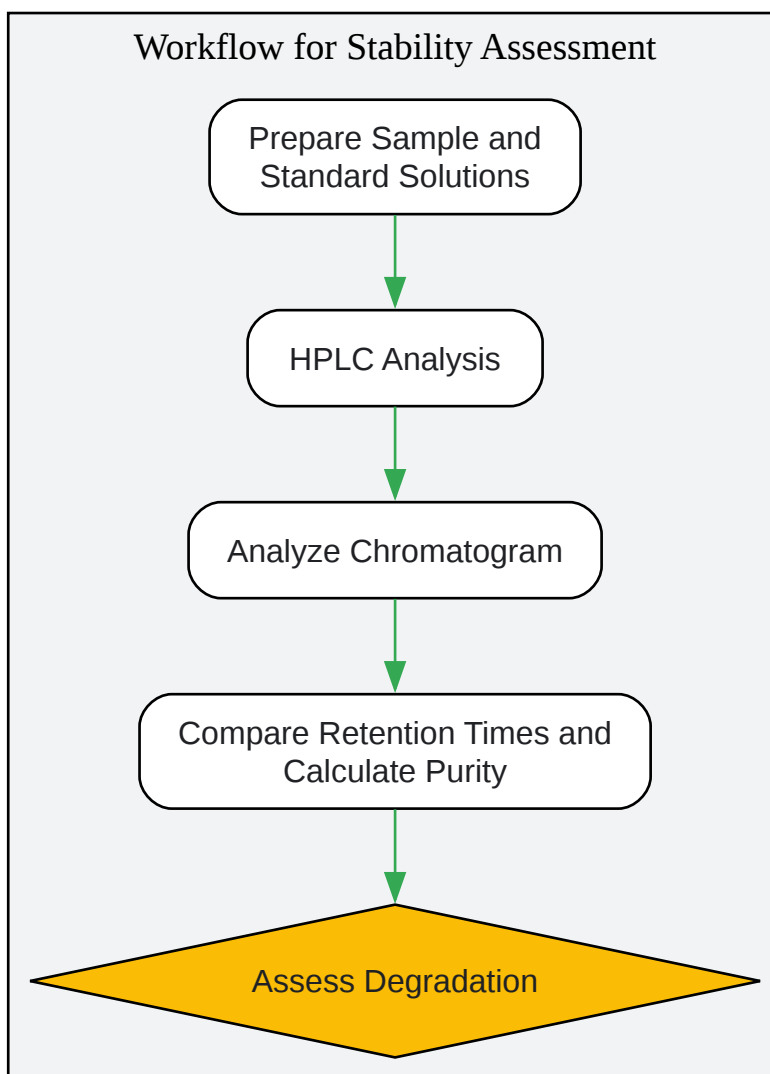
Storage Duration	Temperature	Recommendations
Up to 6 months	-80°C	Aliquot into single-use vials to avoid freeze-thaw cycles.
Up to 1 month	-20°C	Aliquot into single-use vials.

Q3: What are the primary degradation pathways for N-Formyl-DL-ethionine?

While specific degradation kinetics for **N-Formyl-DL-ethionine** are not readily available, two primary degradation pathways can be inferred based on its chemical structure: hydrolysis of the N-formyl group and oxidation of the thioether side chain.

- **Hydrolysis:** The N-formyl group can be susceptible to hydrolysis, particularly in the presence of moisture and at non-neutral pH, yielding DL-ethionine and formic acid.
- **Oxidation:** The sulfur atom in the ethionine side chain is prone to oxidation, which can lead to the formation of **N-Formyl-DL-ethionine** sulfoxide and subsequently **N-Formyl-DL-ethionine** sulfone, especially upon exposure to atmospheric oxygen over time.^[3]





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